

Diantipyrylmethane: A Chromogenic Reagent for Spectrophotometric Metal Analysis

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Compound of Interest

Compound Name: Diantipyrylmethane

Cat. No.: B072621

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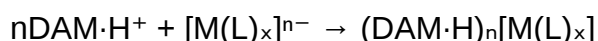
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Diantipyrylmethane (DAM) is a versatile organic reagent widely employed in analytical chemistry as a chromogenic agent for the spectrophotometric determination of various metal ions. Its ability to form stable, colored complexes with specific metal ions in acidic solutions makes it a valuable tool for quantitative analysis in diverse matrices, including alloys, ores, and environmental samples. This document provides detailed application notes and experimental protocols for the use of **diantipyrylmethane** in metal analysis, with a primary focus on titanium, for which the methodology is well-established.

Principle of Metal Analysis with Diantipyrylmethane

The analytical application of **diantipyrylmethane** is based on the formation of a colored ternary complex with the target metal ion. In a strongly acidic medium, **diantipyrylmethane** protonates and exists as a cation. This cation then forms an ion-association complex with the anionic complex of the metal ion. The intensity of the color produced is directly proportional to the concentration of the metal ion, which can be quantified by measuring the absorbance of the solution at a specific wavelength using a spectrophotometer. The general reaction can be represented as follows:



Where:

- $\text{DAM} \cdot \text{H}^+$ is the protonated **diantipyrylmethane**
- $[\text{M}(\text{L})_x]^{n-}$ is the anionic complex of the metal ion (M) with a ligand (L)

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of various metal ions using **diantipyrylmethane**. It is important to note that while **diantipyrylmethane** is a well-established reagent for titanium, detailed protocols and extensive quantitative data for other metals using this specific reagent are less common in readily available literature. For comparative purposes, data for other chromogenic reagents for certain metals are also included and are duly noted.

Metal Ion	Chromogenic Reagent	Wavelength (λ_{max})	Molar Absorptivity (ϵ) ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	Linear Range / Detection Limit	Remarks
Titanium (IV)	Diantiprylmetane	385-390 nm ^[1]	15,000 ^[1]	0.2 - 3.0 ppm ^[1]	Forms a stable yellow complex in 0.5-4.0 M HCl solution. ^[1]
Iron (III)	Diantiprylmetane	450 nm	5,400	Not specified	Forms a brown water-soluble complex in a weak acidic solution. ^[1]
Bismuth (III)	Pyrocatechol Violet	648 nm	1.72×10^4	0.2 - 8.0 ppm	Data for an alternative chromogenic reagent.
Molybdenum (VI)	Thiocyanate	470 nm	1.75×10^4	Not specified	Data for an alternative chromogenic reagent.
Uranium (VI)	Arsenazo III	651 nm	1.45×10^5	Up to 16 $\mu\text{g}\cdot\text{g}^{-1}$	Data for an alternative chromogenic reagent.

Experimental Protocols

Detailed Protocol for the Determination of Titanium (IV) in Steel

This protocol is adapted from established methods for the analysis of titanium in steel samples.

1. Reagents and Solutions

- **Diantipyrylmethane** Solution (2% w/v): Dissolve 2.0 g of **diantipyrylmethane** in 100 mL of 1 M hydrochloric acid.
- **Standard Titanium Solution** (100 µg/mL): Dissolve a precisely weighed amount of pure titanium dioxide (TiO₂) in a mixture of sulfuric acid and ammonium sulfate by heating. After cooling, dilute quantitatively with deionized water to obtain a stock solution. Further dilute to obtain a working standard of 100 µg/mL.
- **Hydrochloric Acid (HCl)**: Concentrated, 6 M, and 1 M solutions.
- **Nitric Acid (HNO₃)**: Concentrated.
- **Ascorbic Acid Solution** (10% w/v): Dissolve 10 g of ascorbic acid in 100 mL of deionized water. Prepare fresh daily.
- **Sample Digestion Acid Mixture**: A mixture of concentrated HCl and HNO₃ (3:1 v/v, aqua regia).

2. Sample Preparation (Steel Sample)

- Weigh accurately about 0.5 g of the steel sample and transfer it to a 250 mL beaker.
- Add 30 mL of the sample digestion acid mixture (aqua regia).
- Heat the beaker gently on a hot plate until the sample is completely dissolved.
- Evaporate the solution to a small volume (about 5-10 mL).
- Cool the beaker and add 20 mL of 6 M HCl. Heat to dissolve the salts.
- Filter the solution if necessary to remove any insoluble residue (e.g., silica).
- Transfer the clear solution to a 100 mL volumetric flask and dilute to the mark with deionized water.

3. Analytical Procedure

- Pipette a suitable aliquot (e.g., 10 mL) of the prepared sample solution into a 50 mL volumetric flask.
- Add 5 mL of 10% ascorbic acid solution to reduce any ferric ions (Fe^{3+}) to ferrous ions (Fe^{2+}), which prevents interference. Mix well.
- Add 10 mL of the 2% **diantipyrylmethane** solution.
- Add 10 mL of concentrated hydrochloric acid.
- Dilute the solution to the 50 mL mark with deionized water and mix thoroughly.
- Allow the solution to stand for at least 30 minutes for full color development.
- Prepare a reagent blank using all the reagents except the sample solution.
- Measure the absorbance of the sample solution and the calibration standards against the reagent blank at 390 nm using a spectrophotometer.

4. Calibration Curve

- Pipette 0, 1, 2, 5, and 10 mL of the 100 $\mu\text{g/mL}$ standard titanium solution into a series of 50 mL volumetric flasks.
- Follow steps 2-7 of the analytical procedure for each standard.
- Plot a graph of absorbance versus the concentration of titanium (in $\mu\text{g}/50\text{ mL}$).

5. Calculation

Determine the concentration of titanium in the sample solution from the calibration curve. Calculate the percentage of titanium in the original steel sample using the following formula:

$$\% \text{ Titanium} = (C \times V_1 \times 100) / (W \times V_2 \times 10^6)$$

Where:

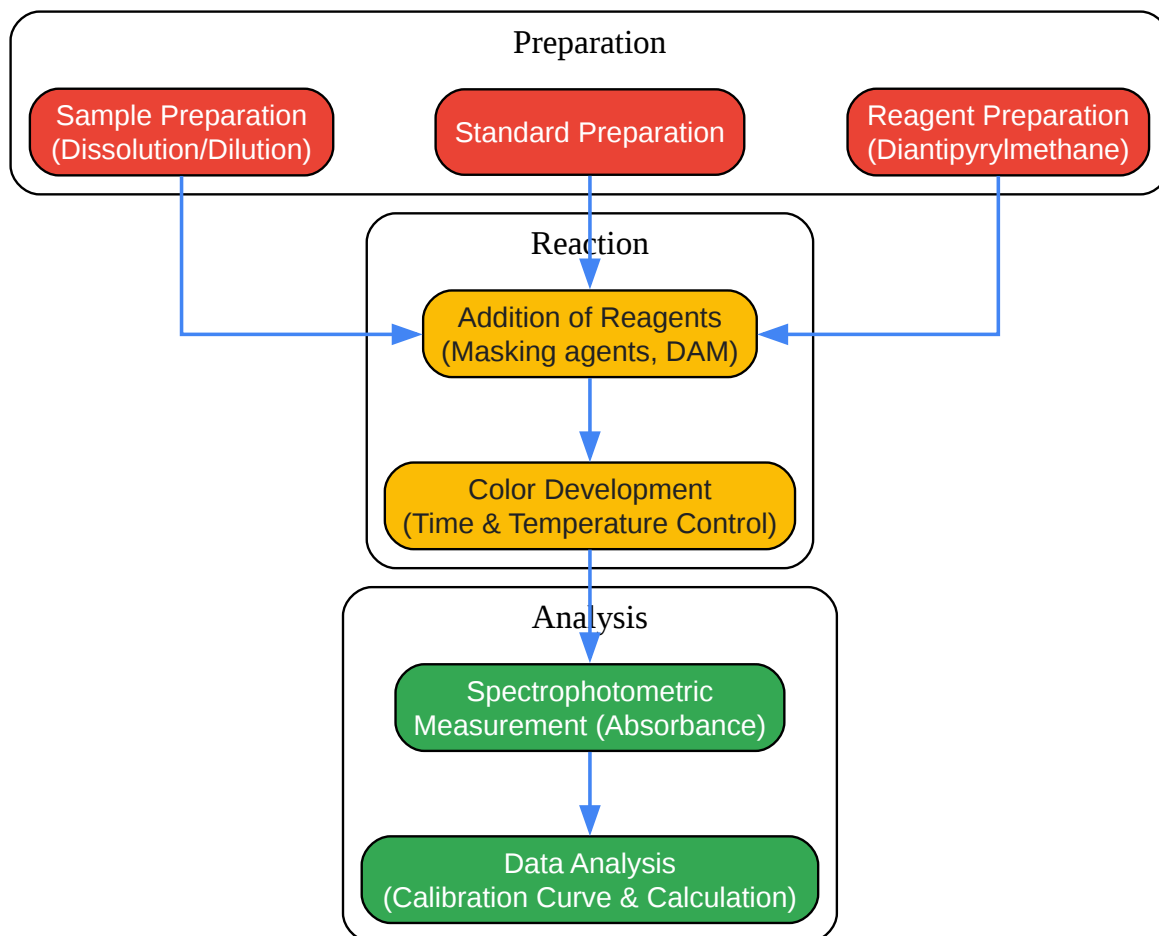
- C = Concentration of titanium from the calibration curve ($\mu\text{g}/50\text{ mL}$)
- V_1 = Final volume of the sample solution (100 mL)
- W = Weight of the steel sample (g)
- V_2 = Volume of the aliquot taken for analysis (10 mL)

General Protocol for Spectrophotometric Metal Analysis

For other metals like iron, bismuth, molybdenum, and uranium, where a specific detailed protocol using **diantipyrylmethane** is not readily available, the following general procedure for spectrophotometric analysis can be adapted. The specific chromogenic reagent, acid concentration, and wavelength of measurement will need to be optimized based on the metal of interest.

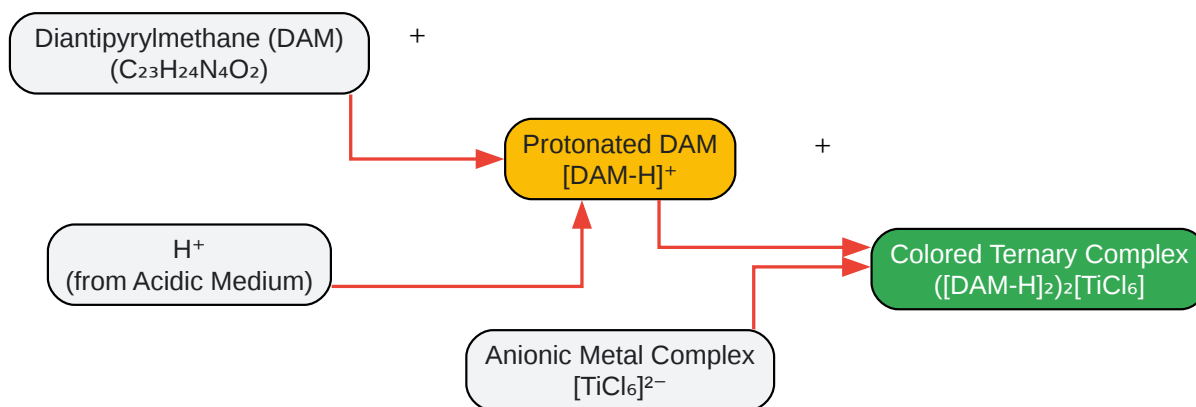
1. Preparation of Standard Solutions: Prepare a series of standard solutions of the target metal ion with known concentrations.
2. Sample Preparation: Dissolve the sample in a suitable acid to bring the metal ion into solution. Dilute the sample to bring the concentration of the analyte within the working range of the method.
3. Color Development: a. Take a known volume of the sample or standard solution. b. Add any necessary masking agents to prevent interference from other ions. c. Add the chromogenic reagent solution (e.g., **diantipyrylmethane**). d. Adjust the pH or acidity of the solution to the optimal range for complex formation. e. Dilute to a final known volume and allow time for the color to develop fully.
4. Spectrophotometric Measurement: a. Set the spectrophotometer to the wavelength of maximum absorbance (λ_{max}) for the metal-reagent complex. b. Zero the instrument using a reagent blank. c. Measure the absorbance of the standard and sample solutions.
5. Data Analysis: a. Construct a calibration curve by plotting the absorbance of the standards against their concentrations. b. Determine the concentration of the metal ion in the sample from the calibration curve.

Visualizations



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Caption: General experimental workflow for spectrophotometric metal analysis.



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Caption: Reaction pathway of **diantipyrylmethane** with a metal ion.

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- 1. Metal Indicator Diantipyrylmethane | CAS 1251-85-0 Dojindo [dojindo.com]
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